

Structure-activity relationship (SAR) studies of trifluoromethylpyridine derivatives

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Compound of Interest

Compound Name: 5-Methyl-2-(trifluoromethyl)pyridine

Cat. No.: B1316942

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Antiviral Trifluoromethylpyridine Piperazine Derivatives

A series of novel trifluoromethylpyridine piperazine derivatives have been synthesized and evaluated for their antiviral activity against plant viruses, specifically Tobacco Mosaic Virus (TMV) and Cucumber Mosaic Virus (CMV).[4] The general structure involves a trifluoromethylpyridine core linked to a piperazine moiety, which is further substituted with various R groups.

Data Presentation

Compound ID	R Group	Inactivation Activity vs. TMV (%)	Curative Activity vs. TMV (EC50, µg/mL)[4]
A1	2-fluorobenzyl	75.4	102.3
A2	3-fluorobenzyl	72.1	115.8
A3	4-fluorobenzyl	78.9	95.4
A17	benzene	Not specified	86.1
NNM (Ningnanmycin)	(Reference)	60.1	131.7

Key SAR Insights:

- The introduction of a benzyl group at the piperazine nitrogen generally leads to good antiviral activity.
- Compound A17, with an unsubstituted benzene ring, exhibited the highest curative activity against TMV, superior to the commercial agent Ningnanmycin.[\[4\]](#)
- The position of the fluorine substituent on the benzyl ring influences activity, with the 4-fluoro substitution (A3) showing the best balance of inactivation and curative effects among the tested fluoro-derivatives.

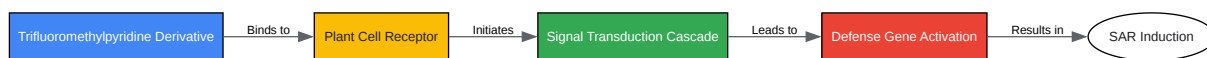
Experimental Protocols

Antiviral Activity Assay (Whole Plant Method):

- **Virus Inoculation:** The leaves of *Nicotiana tabacum* L. were inoculated with TMV.
- **Compound Application:** The test compounds were dissolved in DMSO and diluted with distilled water to the desired concentration. The solutions were then sprayed onto the leaves of the inoculated plants.
- **Inactivation Activity:** The virus was mixed with the compound solution before inoculation. The inactivation activity was calculated based on the reduction in the number of local lesions compared to the control.
- **Curative Activity:** The compound solutions were sprayed onto the leaves after virus inoculation. The curative activity was assessed by the reduction in lesion numbers.
- **Data Analysis:** The EC50 values were calculated using probit analysis.

Signaling Pathway

The antiviral mechanism of these compounds is proposed to involve the induction of Systemic Acquired Resistance (SAR) in plants. This is a signaling pathway that enhances the plant's defense mechanisms against a broad spectrum of pathogens.



Preparation

Bacterial Culture

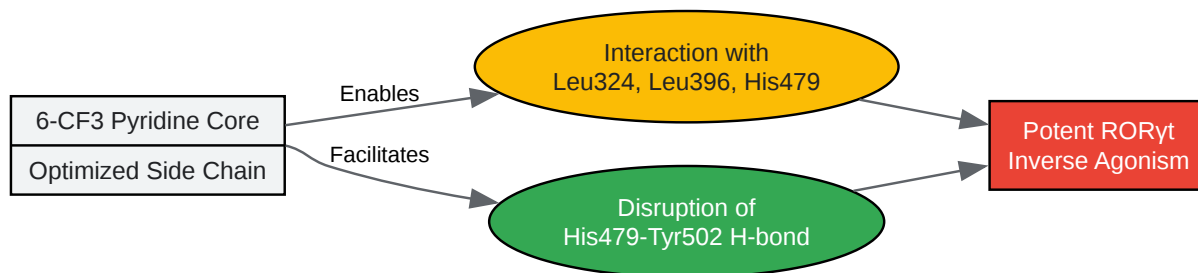
Compound Preparation

Assay

Incubation (48h, 30°C)

Turbidity Measurement (OD600)

Data Analysis (EC50)



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References

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